

Navigating the Landscape of CC-401: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cc-401

Cat. No.: B1310489

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the available safety and handling information for the research compound **CC-401**. The data presented is compiled from publicly accessible Material Safety Data Sheets (MSDS) and product information sheets. It is important to note that comprehensive preclinical and clinical safety data for **CC-401** is not widely available in the public domain. Therefore, this document serves as a foundational resource and should be supplemented with internal risk assessments and experimental data as it becomes available.

Compound Identification and Properties

CC-401 is a research chemical with the following identifiers:

Identifier	Value
CAS Registry Number	395104-30-0[1]
Molecular Formula	C22H24N6O[1]
Molecular Weight	388.5 g/mol [1]
Appearance	Crystalline solid[1]
Purity	≥98%[1]

Safety and Handling Guidelines

The following guidelines are based on standard laboratory practices for handling chemical compounds with unknown toxicological profiles.

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **CC-401** to minimize exposure.

PPE	Specification
Respiratory Protection	Full-face particle respirator type N99 (US) or type P2 (EN 143) respirator cartridges are recommended if engineering controls are insufficient. For sole protection, a full-face supplied air respirator should be used. [2]
Hand Protection	Chemical-resistant gloves must be worn. Inspect gloves prior to use and use proper glove removal technique. [2]
Eye Protection	Appropriate safety glasses or goggles should be worn. [3]
Skin and Body Protection	A lab coat and other protective clothing should be worn to prevent skin contact. [4]

Engineering Controls

Control	Recommendation
Ventilation	Work should be conducted in a well-ventilated area or a chemical fume hood. [2] [4]

Handling and Storage

Aspect	Guideline
Handling	Avoid ingestion, inhalation, and contact with eyes, skin, and clothing.[1][2] Wash thoroughly after handling.[1][2] Avoid dust formation.[2]
Storage	Store in a tightly closed container in a dry and well-ventilated place.[2] Recommended long-term storage is at -20°C.[1][2] It should be stable for at least two years at this temperature.[1]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If breathing stops, give artificial respiration.[2]
Skin Contact	Flush with copious amounts of water and remove contaminated clothing.[2]
Eye Contact	Flush with copious amounts of water for at least 15 minutes, separating the eyelids with fingers.[2]
Ingestion	Wash out mouth with copious amounts of water. Do NOT induce vomiting.[2]

In all cases of exposure, seek immediate medical attention.[2]

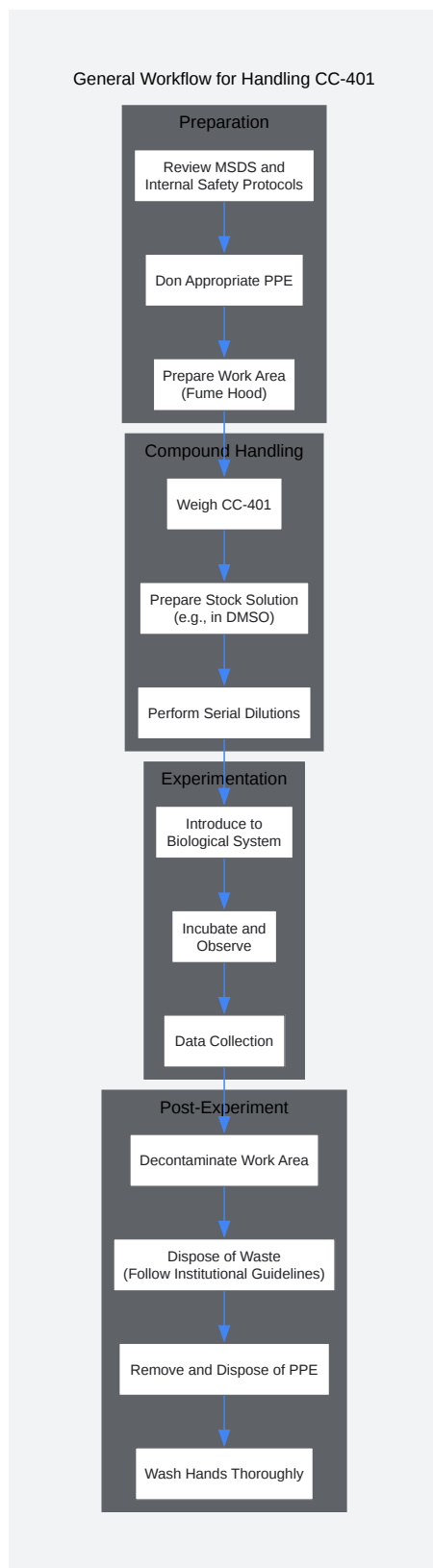
Solubility and Solution Preparation

Solvent	Solubility
DMSO and Dimethylformamide	Approximately 30 mg/mL[1]
PBS (pH 7.2)	Approximately 2 mg/mL[1]

Stock solutions in organic solvents should be purged with an inert gas.^[1] Aqueous solutions are not recommended for storage for more than one day.^[1] When preparing for biological experiments, ensure the residual amount of organic solvent is insignificant.^[1]

Experimental Protocols

Detailed experimental protocols for the safety and handling of **CC-401** are not publicly available. The following logical workflow is a generalized representation for handling a novel research compound.



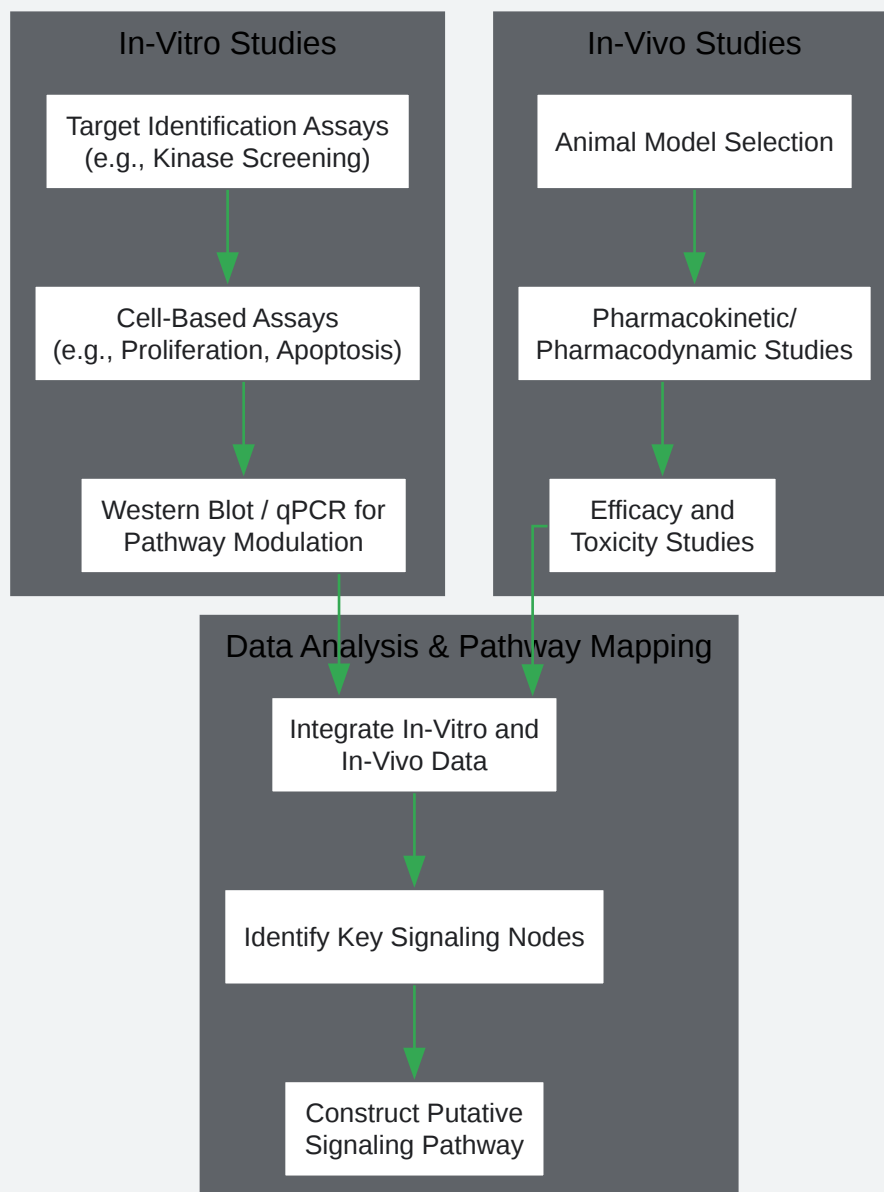
[Click to download full resolution via product page](#)

A generalized workflow for the safe handling of **CC-401**.

Signaling Pathways

Information regarding the specific signaling pathways targeted by **CC-401** is not available in the provided search results. For research purposes, it is crucial to determine the mechanism of action and potential off-target effects through dedicated in-vitro and in-vivo studies. A general logical relationship for investigating the mechanism of action is presented below.

Investigative Workflow for CC-401 Mechanism of Action



[Click to download full resolution via product page](#)

A logical workflow for elucidating the signaling pathway of **CC-401**.

Disclaimer

This document is intended for informational purposes only and is based on limited publicly available data. The toxicological properties of **CC-401** have not been fully investigated.[4] It is the responsibility of the user to conduct a thorough risk assessment before handling this compound. All laboratory work should be performed by trained personnel in a suitably equipped facility. The information provided here is not a substitute for professional safety guidance and institutional protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. szabo-scandic.com [szabo-scandic.com]
- 2. biocrick.com [biocrick.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. axonmedchem.com [axonmedchem.com]
- To cite this document: BenchChem. [Navigating the Landscape of CC-401: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310489#cc-401-safety-and-handling-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com